

A Technical Guide to the Thermodynamic Properties of the Lanthanum-Nickel System

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Compound of Interest

Compound Name: *lanthanum;nickel*

CAS No.: 92522-33-3

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For Researchers, Scientists, and Materials Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of the lanthanum-nickel (La-Ni) binary alloy system. The La-Ni system is of significant scientific and industrial interest, primarily due to the exceptional hydrogen storage capabilities of compounds like LaNi_5 . A thorough understanding of the system's thermodynamics is critical for the synthesis, optimization, and application of these advanced materials. This document summarizes key thermodynamic data, outlines experimental methodologies for their determination, and presents logical and experimental workflows.

Thermodynamic Data of La-Ni Intermetallic Compounds

The La-Ni system is characterized by the formation of several stable intermetallic compounds. The thermodynamic stability of these phases is crucial for predicting their behavior during synthesis and application. The standard enthalpies of formation ($\Delta_f H^\circ$), a key measure of compound stability, have been determined experimentally for several La-Ni intermetallics.

Table 1: Standard Enthalpies of Formation of La-Ni Intermetallic Compounds at 298.15 K

Compound	$\Delta_f H^\circ$ (kJ·mol ⁻¹)	Reference
La ₃ Ni	-52.4	[1]
LaNi	-49.6	[1]
LaNi ₅	-157.8	[1]

Note: The values represent the standard molar enthalpies of formation.

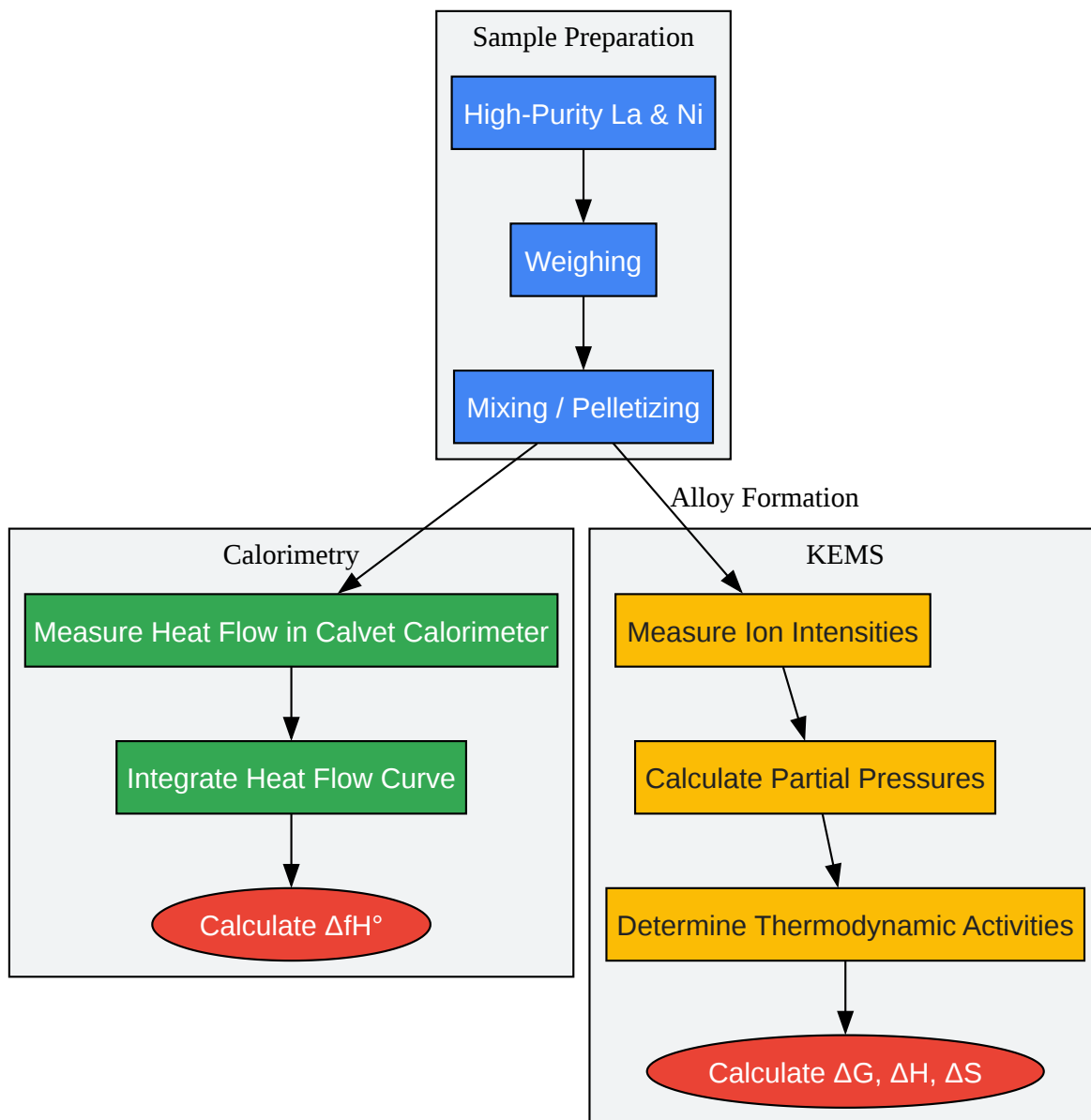
In addition to formation enthalpies, the standard entropies of key compounds, particularly those involved in hydrogen storage systems, have been measured. These values are essential for calculating Gibbs free energy and predicting reaction spontaneity under various conditions.

Table 2: Standard Entropies of LaNi₅ and its Hydrides at 298.15 K

Compound	S° (J·K ⁻¹ ·mol ⁻¹)	Reference
LaNi ₅	209.9 ± 0.5	[2]
α-LaNi ₅ H _{0.36}	214.1 ± 0.5	[2]
β-LaNi ₅ H _{6.39}	271.7 ± 0.7	[2]

The La-Ni Phase Diagram and Intermetallic Relationships

The phase diagram of the La-Ni system reveals the existence of at least eight intermetallic compounds: La₃Ni, La₇Ni₃, LaNi, La₂Ni₃, LaNi₂, LaNi₃, La₂Ni₇, and LaNi₅. [3] The relationships between these compounds dictate the microstructures and properties of La-Ni alloys. The formation of these compounds is a result of specific thermodynamic driving forces at different compositions and temperatures.



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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Experimental heat capacities of LaNi₅, α-LaNi₅H/sub 0.36/, and β-LaNi₅H/sub 6.39/ from 5 to 300 OK. Thermodynamic properties of the LaNi₅--H₂ system \[inis.iaea.org\]](#)
- [3. Диаграмма состояния системы La-Ni \[himikatus.ru\]](#)
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